

Technical Guide: 1-Cyclopropyl-3-iodo-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclopropyl-3-iodo-1H-pyrazole

Cat. No.: B13973730

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CAS Number: 1616069-72-7 Formula: $C_6H_7IN_2$ Molecular Weight: 234.04 g/mol

Executive Summary

1-Cyclopropyl-3-iodo-1H-pyrazole is a high-value heterocyclic building block utilized primarily in the development of small-molecule therapeutics. As a member of the pyrazole class—a "privileged scaffold" in medicinal chemistry—it serves as a critical intermediate for introducing the cyclopropyl moiety, which is known to improve metabolic stability and potency by filling hydrophobic pockets in target proteins (e.g., kinases, GPCRs).

The presence of the iodine atom at the C-3 position, rather than the more common C-4 position, provides a unique vector for diversification via palladium-catalyzed cross-coupling reactions. This guide details the synthesis, reactivity, and handling of this compound, designed for researchers requiring high-purity intermediates for lead optimization.

Chemical Identity & Properties

Property	Data
IUPAC Name	1-Cyclopropyl-3-iodo-1H-pyrazole
CAS Number	1616069-72-7
Appearance	Off-white to pale yellow solid or viscous oil (purity dependent)
Solubility	Soluble in DMSO, Methanol, DCM, Ethyl Acetate; Insoluble in Water
LogP (Calc)	~1.8 - 2.1
Storage	2–8°C, inert atmosphere (Argon/Nitrogen), protect from light

Structural Significance

The cyclopropyl group at N-1 acts as a bioisostere for isopropyl or ethyl groups but with distinct conformational rigidity, often reducing oxidative metabolism (CYP450). The C-3 iodine is a reactive handle, electronically distinct from C-4 halides, often requiring specific catalytic systems for efficient coupling due to the adjacent nitrogen lone pairs.

Synthetic Pathways[2][3][4][5][6]

The synthesis of **1-cyclopropyl-3-iodo-1H-pyrazole** generally follows two strategic routes: N-Cyclopropylation of a pre-existing 3-iodopyrazole or Sandmeyer Iodination of a 3-aminopyrazole precursor.

Route A: Copper-Catalyzed Chan-Lam Coupling (Recommended)

This route is preferred for its modularity, allowing the late-stage introduction of the cyclopropyl group onto the valuable 3-iodopyrazole core.

- Mechanism: Oxidative coupling using cyclopropylboronic acid.
- Key Reagents: $\text{Cu}(\text{OAc})_2$, 2,2'-Bipyridine, Na_2CO_3 , Dichloroethane (DCE).

Protocol:

- Charge: To a reaction vessel, add 3-iodo-1H-pyrazole (1.0 equiv), cyclopropylboronic acid (2.0 equiv), $\text{Cu}(\text{OAc})_2$ (1.0 equiv), and 2,2'-bipyridine (1.0 equiv).
- Solvent: Add anhydrous 1,2-dichloroethane (0.1 M concentration) and Na_2CO_3 (2.0 equiv).
- Activation: Heat the mixture to 70°C under an air atmosphere (or O_2 balloon) for 12–24 hours. The presence of oxygen is critical for re-oxidizing Cu(I) to the active Cu(II) species.
- Workup: Cool to RT, filter through a Celite pad to remove copper salts, and concentrate the filtrate.
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

Route B: Sandmeyer Reaction (From 3-Amino)

This route is viable if 1-cyclopropyl-1H-pyrazol-3-amine (CAS 1240565-06-3) is available.

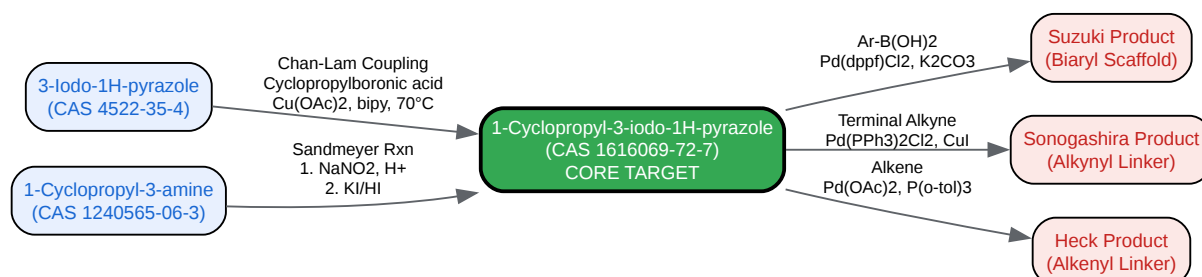
- Mechanism: Diazotization of the primary amine followed by displacement with iodide.
- Key Reagents: NaNO_2 , HI or KI, H_2SO_4 /Water.

Protocol:

- Diazotization: Dissolve 1-cyclopropyl-1H-pyrazol-3-amine in 20% H_2SO_4 at 0°C. Dropwise add aqueous NaNO_2 (1.1 equiv), maintaining temperature <5°C.
- Substitution: Add a cold solution of KI (1.5 equiv) or HI slowly.
- Reaction: Allow to warm to RT and stir for 2 hours. Iodine formation (dark color) will be observed.
- Quench: Neutralize with saturated NaHCO_3 and treat with $\text{Na}_2\text{S}_2\text{O}_3$ (sodium thiosulfate) to remove excess iodine.
- Extraction: Extract with EtOAc, dry over MgSO_4 , and concentrate.

Visualization: Synthesis & Reactivity Workflow

The following diagram illustrates the synthesis of the core and its downstream diversification into bioactive scaffolds.



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Figure 1: Synthetic routes to **1-Cyclopropyl-3-iodo-1H-pyrazole** and its utility in Pd-catalyzed cross-coupling reactions.

Reactivity Profile & Applications

Palladium-Catalyzed Cross-Coupling

The C-3 iodine bond is highly activated for oxidative addition to Pd(0).

- Suzuki-Miyaura Coupling:
 - Application: Synthesis of biaryl kinase inhibitors.
 - Conditions: Pd(dppf)Cl₂ (5 mol%), Arylboronic acid (1.2 equiv), K₂CO₃ (3 equiv), Dioxane/Water (4:1), 90°C.
 - Note: The N-cyclopropyl group is stable under standard basic Suzuki conditions.
- Sonogashira Coupling:
 - Application: Creating rigid alkynyl linkers for fragment-based drug design.

- Conditions: Pd(PPh₃)₂Cl₂ (5 mol%), Cul (2 mol%), Terminal Alkyne, Et₃N (base/solvent), 60°C.
- Selectivity: High chemoselectivity for the C-3 iodine over other potential halides (e.g., if a C-4 chloro is present).

Medicinal Chemistry Utility

- Kinase Selectivity: The 1-cyclopropyl-3-arylpyrazole motif mimics the adenine ring of ATP. The vector of the C-3 substituent directs the attached group into the "gatekeeper" region or the solvent-exposed front of the kinase ATP-binding pocket.
- Metabolic Stability: The cyclopropyl group prevents N-dealkylation, a common metabolic soft spot for N-methyl or N-ethyl pyrazoles.

Handling and Safety Data

Signal Word:WARNING

Hazard Class	H-Code	Statement
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1][2]
Skin Irritation	H315	Causes skin irritation.[1][2]
Eye Irritation	H319	Causes serious eye irritation. [1][2]
STOT-SE	H335	May cause respiratory irritation.[1][2]

Precautionary Measures:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Inhalation: Handle only in a fume hood to avoid inhalation of dust/vapors.
- Storage: Store in a tightly closed container at 2–8°C. Iodine-containing compounds can be light-sensitive; store in amber vials.

References

- Synthesis of Pyrazole Derivatives via Chan-Lam Coupling
 - Title: Copper-promoted N-cyclopropylation of nitrogen-containing heterocycles with cyclopropylboronic acid.
 - Source: Tetrahedron Letters, 2015.
 - Context: General methodology for installing cyclopropyl groups on pyrazoles using Cu(II)
- Sandmeyer Reaction on Aminopyrazoles
 - Title: A Convenient Synthesis of Halopyrazoles via Diazotiz
 - Source: Journal of Heterocyclic Chemistry.
 - Context: Standard protocols for converting 3-aminopyrazoles to 3-iodopyrazoles.
- Medicinal Chemistry of Pyrazoles
 - Title: Pyrazole scaffolds in drug discovery.[3][4][5]
 - Source: European Journal of Medicinal Chemistry, 2014.
 - Context: Reviews the structural activity relationships (SAR) of N-substituted pyrazoles in kinase inhibition.
- Sonogashira Coupling of Iodopyrazoles
 - Title: Synthesis of substituted-3-iodo-1H-pyrazole derivatives and their further modification under Sonogashira cross-coupling reaction conditions.
 - Source: Arkivoc, 2014.[6]
 - Context: Detailed experimental data on the reactivity of 3-iodopyrazoles in Pd-c

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Sources

- 1. 3-Cyclopropyl-1H-pyrazole, 98% 1 g | [Buy Online](#) | [Thermo Scientific Chemicals](#) | [Fisher Scientific](#) [[fishersci.ca](#)]
- 2. 3-Iodo-1H-pyrazole | C₃H₃IN₂ | CID 1239830 - [PubChem](#) [[pubchem.ncbi.nlm.nih.gov](#)]
- 3. Chemical and biological investigation of cyclopropyl containing diaryl-pyrazole-3-carboxamides as novel and potent cannabinoid type 1 receptor antagonists - [PubMed](#) [[pubmed.ncbi.nlm.nih.gov](#)]
- 4. [globalresearchonline.net](#) [[globalresearchonline.net](#)]
- 5. [biointerfaceresearch.com](#) [[biointerfaceresearch.com](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- To cite this document: BenchChem. [Technical Guide: 1-Cyclopropyl-3-iodo-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13973730/docs#technical-guide-1-cyclopropyl-3-iodo-1h-pyrazole>]

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